

# Technical Safety Guide: 7-Chloroquinoline-2,4-diol

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## Compound of Interest

Compound Name: 7-Chloroquinoline-2,4-diol

CAS No.: 1677-35-6

Cat. No.: B3034387

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## Part 1: Chemical Identity & Structural Context

Target Compound: **7-Chloroquinoline-2,4-diol** Synonyms: 7-Chloro-4-hydroxy-2(1H)-quinolinone; 7-Chloro-2,4-dihydroxyquinoline CAS Number: 56983-13-2 (Note: Often cross-referenced with tautomeric forms or related esters; verify specific batch CoA).[1] Molecular Formula: C

H

CINO

Molecular Weight: 195.60 g/mol

## Tautomeric Relevance in Synthesis

Researchers must recognize that this compound exists in dynamic equilibrium between its diol (enol) and dione (keto) forms. In the solid state, it predominantly adopts the 2-one-4-hydroxy tautomer. This structural duality is critical during nucleophilic substitution reactions (e.g., chlorination with POCl

), where the "diol" behavior is exploited to generate 4,7-Dichloroquinoline, a scaffold for chloroquine-class drugs.

Property	Specification
Appearance	Off-white to pale yellow crystalline powder
Melting Point	>300°C (Decomposes)
Solubility	Soluble in DMSO, dilute alkali; Poorly soluble in water/ethanol
Acidity (pKa)	~5.8 (4-OH group), ~11 (2-OH/NH)

## Part 2: Hazard Identification (GHS Classification)

Based on standard safety data for halogenated quinoline intermediates.

Signal Word:WARNING

### Hazard Statements (H-Codes)

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

### Precautionary Statements (P-Codes)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.

### Toxicology & Target Organs

- Primary Route of Entry: Inhalation of fine dust during weighing/transfer.

- Acute Effects: Irritation to mucous membranes. High concentrations may cause coughing or dyspnea.
- Chronic Effects: Limited data available; however, quinoline derivatives are often scrutinized for potential mutagenicity. Handle as a potential mutagen until fully characterized.

## Part 3: Handling & Experimental Protocols

### Engineering Controls

Requirement: All solid handling must be performed inside a certified Chemical Fume Hood or Powder Containment Enclosure.

- Airflow: Maintain face velocity >0.5 m/s.
- Static Control: Use anti-static weighing boats; the powder can be electrostatic.

### Protocol: Safe Dissolution & Reaction Setup

Context: Conversion to 4,7-Dichloroquinoline using POCl

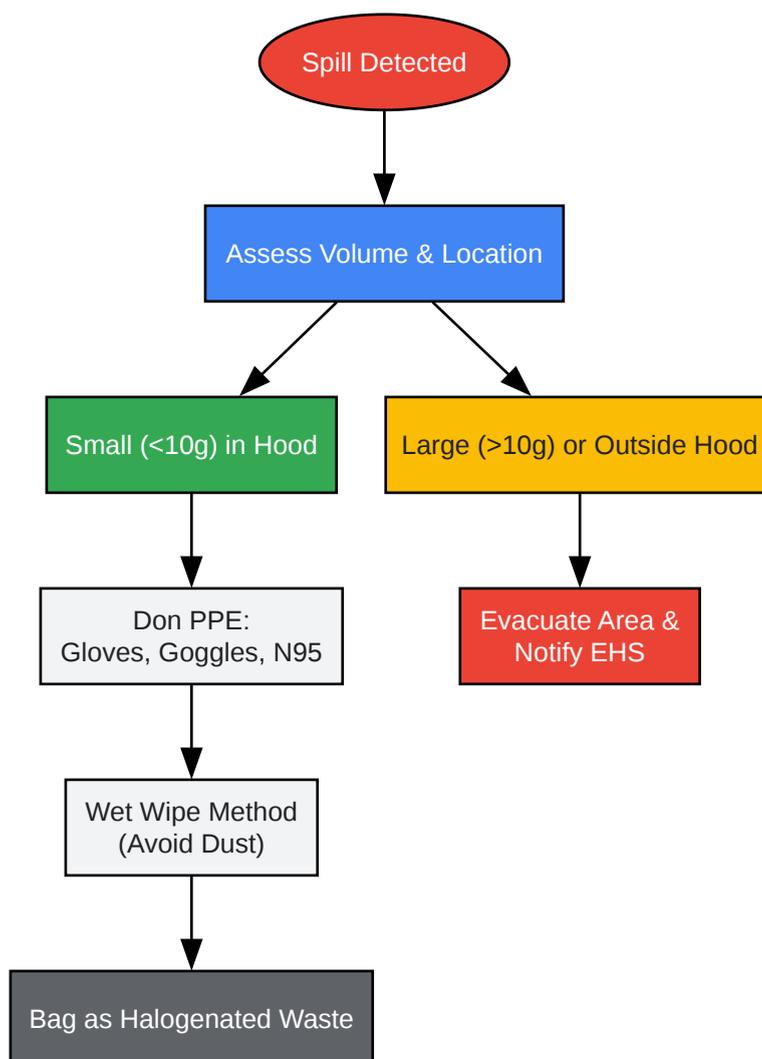
- PPE Verification: Double nitrile gloves (0.11mm min), lab coat, safety goggles, and N95 respirator (if outside hood).
- Solvent Selection: The diol is poorly soluble in non-polar solvents. Use DMF or DMSO for biological assays. For synthesis, it is often suspended directly in the chlorinating agent (POCl).
- Quenching Precaution (Crucial):
  - Risk:[2][3] If unreacted POCl remains, adding water will generate massive heat and HCl gas.
  - Procedure: Pour the reaction mixture slowly onto crushed ice with vigorous stirring. Never add water to the reaction vessel.

## Waste Disposal

- Segregation: Classify as Halogenated Organic Waste.
- Neutralization: Acidic aqueous streams (from quenching) must be neutralized with NaOH or NaHCO<sub>3</sub> to pH 7–9 before disposal, ensuring no residual organic solids remain.

## Part 4: Emergency Response Visualization Spill Response Decision Tree

The following diagram outlines the immediate decision logic for a solid spill of **7-Chloroquinoline-2,4-diol** in a research lab.



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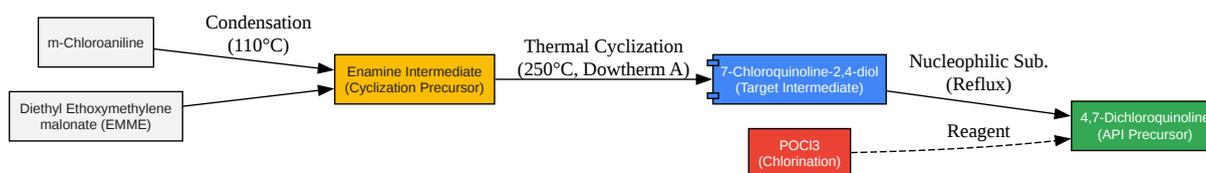
Figure 1: Decision logic for responding to solid spills of 7-Chloroquinoline-2,4-diol.

## Part 5: Synthesis Workflow & Causality

Understanding the upstream and downstream chemistry is vital for safe process design. The 2,4-diol is synthesized via the Gould-Jacobs reaction pathway.

### Synthesis Pathway Diagram

This workflow illustrates the transformation from raw materials to the active pharmaceutical intermediate.



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Figure 2: Synthesis pathway from m-chloroaniline to 4,7-dichloroquinoline via the 2,4-diol intermediate.

### Scientific Insight: The "Thermal Cyclization" Risk

The step converting the Enamine to the Diol (Figure 2, middle step) requires high temperatures (~250°C) often using Dowtherm A as a heat transfer medium.

- **Safety Criticality:** At this temperature, the flash point of many solvents is exceeded. The system must be closed or equipped with high-efficiency reflux condensers to prevent vapor ignition.
- **Validation:** Completion of this step is marked by the precipitation of the Diol (which is insoluble in hot Dowtherm), allowing for filtration-based isolation.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 66593, 7-Chloro-4-hydroxyquinoline. Retrieved from [[Link](#)]
- Organic Syntheses (1947). 4,7-Dichloroquinoline Synthesis Protocol. Organic Syntheses, Coll. Vol. 3, p.272. Retrieved from [[Link](#)]
- ECHA (European Chemicals Agency). Registration Dossier for Chloroquinoline Derivatives. Retrieved from [[Link](#)]

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## Sources

- [1. 7-Chloro-4-hydroxyquinoline | C9H6ClNO | CID 66593 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 8-HYDROXYQUINOLINE | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
- [3. 4,7-Dichloroquinoline | 86-98-6 \[chemicalbook.com\]](#)
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